

# Safeguarding Your Research: A Comprehensive Guide to Handling Enalapril Maleate

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## Compound of Interest

Compound Name: Enalapril Maleate

Cat. No.: B10753689

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Essential safety protocols and logistical plans are critical for the safe and effective handling of **Enalapril Maleate** in a laboratory setting. This guide provides detailed procedural information for researchers, scientists, and drug development professionals, focusing on personal protective equipment (PPE), operational plans for handling and disposal, and emergency procedures. By adhering to these guidelines, you can minimize risks and ensure a secure research environment.

## Quantitative Safety Data Summary

For quick reference, the following table summarizes the key quantitative safety data for **Enalapril Maleate**.

Parameter	Value	Source
Occupational Exposure Limit (OEL)	0.1 mg/m <sup>3</sup> (Ceiling Limit)	Merck, Sharp and Dohme[1]
50 µg/m <sup>3</sup> (Occupational Exposure Band 3)	Internal[2]	
Storage Temperature	Store between 15°C and 30°C (59°F and 86°F)	[3]
Recommended: 4°C, sealed and away from direct sunlight	[4]	

## Personal Protective Equipment (PPE)

Proper personal protective equipment is the first line of defense against exposure to **Enalapril Maleate**. The following PPE is mandatory when handling this compound.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3] If there is a risk of splashing, a face shield should also be used.
- Skin Protection:
  - Gloves: Wear chemical-impermeable gloves, such as nitrile or butyl rubber.[1] The suitability and durability of the glove type depend on the frequency and duration of contact. For prolonged or frequently repeated contact, a glove with a protection class of 5 or higher (breakthrough time >240 minutes) is recommended.[1] For brief contact, a glove with a protection class of 3 or higher (breakthrough time >60 minutes) is suitable.[1] Always inspect gloves for degradation before use and wash hands thoroughly after removing them.[1]
  - Protective Clothing: Wear impervious clothing, such as a lab coat or overalls, to prevent skin contact.[3][4] For tasks with a higher risk of exposure, fire/flame resistant clothing may be necessary.[3]
- Respiratory Protection: If engineering controls such as fume hoods are not sufficient to maintain exposure below the occupational exposure limits, or if dust is generated, a full-face respirator with an appropriate particulate filter should be used.[3] A suitable respirator is necessary when handling the powder form of the compound.[4]

## Operational Plan: Handling and Storage

Adherence to proper handling and storage procedures is crucial for maintaining the integrity of **Enalapril Maleate** and ensuring a safe laboratory environment.

Handling Procedures:

- Ventilation: Always handle **Enalapril Maleate** in a well-ventilated area.[3] The use of a chemical fume hood is strongly recommended, especially when working with the powdered

form, to avoid the formation and inhalation of dust and aerosols.[4]

- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin and eyes. [3] Do not ingest or inhale the substance.
- Personal Hygiene: Do not eat, drink, or smoke in areas where **Enalapril Maleate** is handled. [5] Wash hands thoroughly with soap and water before breaks and immediately after handling the compound.[6]
- Equipment: Use non-sparking tools to prevent ignition sources.[3] Ensure that all containers are clearly labeled.[1]

#### Storage Procedures:

- Container: Store **Enalapril Maleate** in its original, tightly sealed container.[1][6] Polyethylene or polypropylene containers are suitable.[1]
- Temperature: Store in a cool, dry, and well-ventilated area, away from incompatible materials.[1][6] The recommended storage temperature is between 15°C and 30°C (59°F and 86°F).[3] For long-term storage, refrigeration at 4°C is recommended.[4] Do not freeze. [7]
- Incompatibilities: Avoid storage with strong acids/alkalis and strong oxidizing/reducing agents.[4]

## Disposal Plan

Proper disposal of **Enalapril Maleate** and its contaminated waste is essential to prevent environmental contamination and ensure regulatory compliance.

#### Waste Categorization:

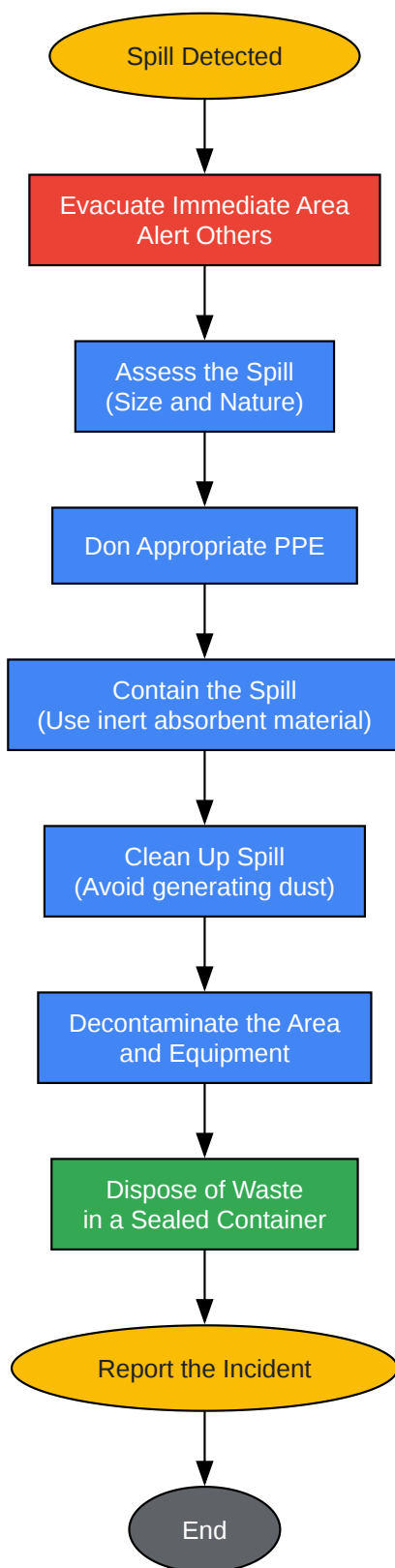
- Unused Product: Unused or expired **Enalapril Maleate** should be disposed of as hazardous chemical waste.
- Contaminated Materials: Any materials that have come into contact with **Enalapril Maleate**, such as gloves, weighing papers, and disposable labware, should also be treated as hazardous waste.

#### Disposal Procedures:

- Collection: Collect all waste in a suitable, labeled, and sealed container.[3]
- Regulations: Dispose of the waste in accordance with all applicable federal, state, and local environmental regulations.[4] Do not allow the chemical to enter drains or waterways.[3]
- Professional Disposal: It is recommended to use a licensed professional waste disposal service to handle the disposal of this material.

## Emergency Procedures: Chemical Spill Workflow

In the event of a chemical spill, a swift and organized response is critical to mitigate potential hazards. The following workflow outlines the necessary steps.



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Caption: Workflow for handling a chemical spill of **Enalapril Maleate**.

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## References

- 1. [datasheets.scbt.com](https://datasheets.scbt.com) [[datasheets.scbt.com](https://datasheets.scbt.com)]
- 2. [organon.com](https://organon.com) [[organon.com](https://organon.com)]
- 3. [echemi.com](https://echemi.com) [[echemi.com](https://echemi.com)]
- 4. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
- 5. [gps.mylwebhub.com](https://gps.mylwebhub.com) [[gps.mylwebhub.com](https://gps.mylwebhub.com)]
- 6. [pharmacopoeia.com](https://pharmacopoeia.com) [[pharmacopoeia.com](https://pharmacopoeia.com)]
- 7. [my.clevelandclinic.org](https://my.clevelandclinic.org) [[my.clevelandclinic.org](https://my.clevelandclinic.org)]
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